

AChE-IN-35 molecular weight and formula

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Compound of Interest

Compound Name: AChE-IN-35

Cat. No.: B12397583

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Technical Profile: AChE-IN-35

This document provides a summary of the available physicochemical data for the molecular formula C₁₇H₃₅. It is important to note that while searches for "**AChE-IN-35**" did not yield a specific registered compound with this designation, the molecular formula C₁₇H₃₅ has been identified in chemical databases. The designation "**AChE-IN-35**" suggests a potential role as an acetylcholinesterase inhibitor, however, the simple hydrocarbon formula C₁₇H₃₅ does not correspond to typical structures of known acetylcholinesterase inhibitors. Further clarification on the specific chemical structure of "**AChE-IN-35**" is required to provide more detailed biological and experimental information.

Physicochemical Data

The following table summarizes the computed properties for a compound with the molecular formula C₁₇H₃₅.

Property	Value	Source
Molecular Formula	C ₁₇ H ₃₅	PubChem
Molecular Weight	239.5 g/mol	PubChem[1][2]
Monoisotopic Mass	239.273876116 Da	PubChem[1][2]

Note: These properties correspond to a generic C₁₇H₃₅ formula and may not represent the specific isomer intended by "**AChE-IN-35**".

Experimental Data and Protocols

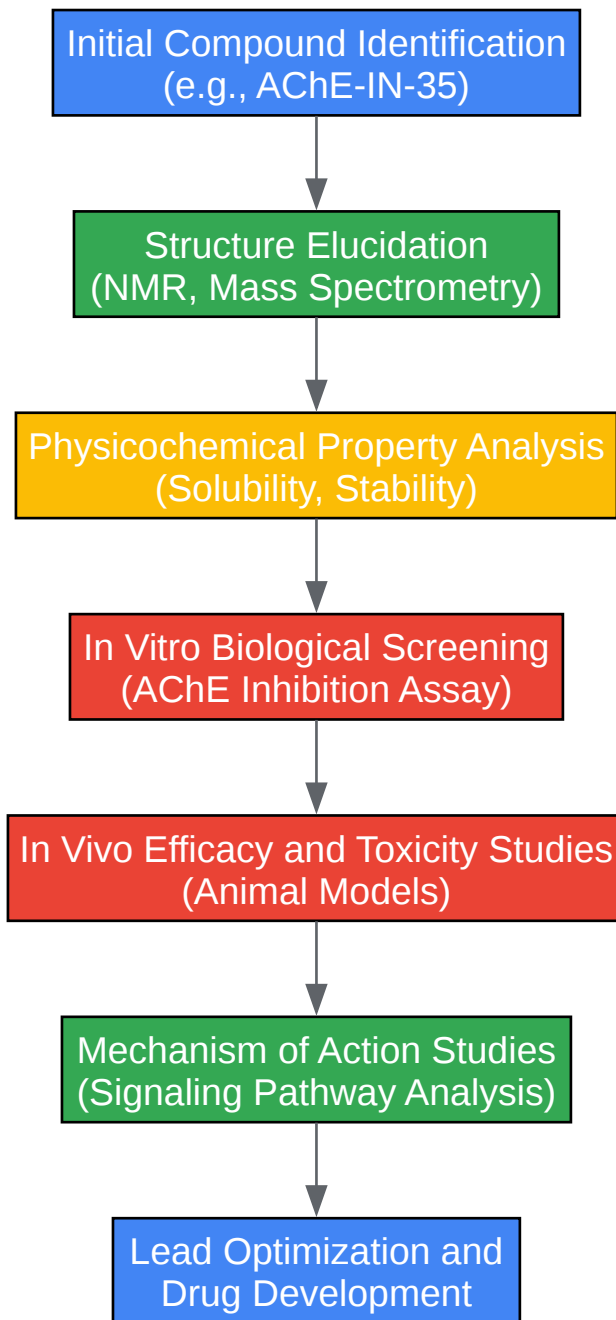
Currently, there is no publicly available experimental data, including detailed methodologies or signaling pathways, specifically associated with a compound designated "**AChE-IN-35**".

Research articles mention a "compound 35" with anti-nociceptive effects, but a direct link to acetylcholinesterase inhibition or the specific name "**AChE-IN-35**" is not established. Without a definitive chemical structure or further identifying information, a detailed technical guide on experimental protocols and biological activity cannot be provided.

Logical Workflow for Compound Identification

The process for identifying and characterizing a novel compound like "**AChE-IN-35**" would typically follow the logical workflow outlined below.

Workflow for Compound Characterization

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Caption: A generalized workflow for the identification and characterization of a novel chemical entity.

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References

- 1. CID 12689203 | C17H35 | CID 12689203 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 2. CID 90823530 | C17H35 | CID 90823530 - PubChem [pubchem.ncbi.nlm.nih.gov]
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